

Technical Support Center: Overcoming Sequence Complexity in α -Oligonucleotide Synthesis

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Compound of Interest

Compound Name: *alpha-Adenosine*

Cat. No.: *B15583922*

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to troubleshooting challenges arising from sequence complexity during α -oligonucleotide synthesis. The information is presented in a question-and-answer format to directly address specific issues encountered during experiments.

Troubleshooting Guide

Q1: I am observing low coupling efficiency during the synthesis of my α -oligonucleotide. What are the common causes and how can I troubleshoot this?

A1: Low coupling efficiency is a frequent issue in oligonucleotide synthesis, especially with complex sequences. It leads to a higher proportion of truncated sequences and lower overall yield.^{[1][2]} A systematic troubleshooting approach is crucial.

Initial Checks:

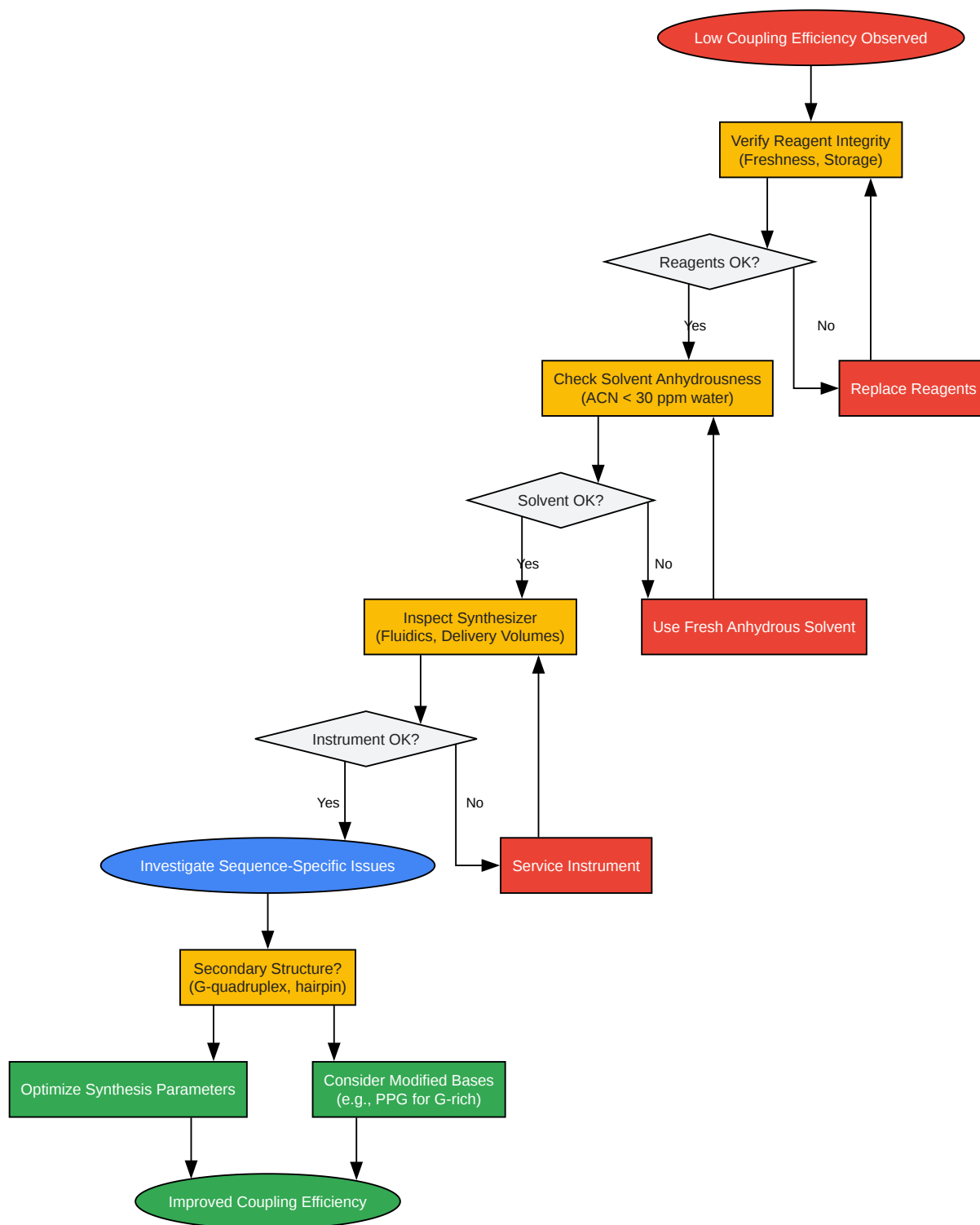
- **Reagent Integrity:** Ensure all reagents, particularly phosphoramidites and activators, are fresh and have been stored under anhydrous conditions to prevent degradation.^[3] Phosphoramidites are highly sensitive to moisture and oxidation.^[3]
- **Solvent Anhydrousness:** The presence of moisture is a primary cause of low coupling efficiency.^[4] Ensure that the acetonitrile (ACN) used for phosphoramidite dissolution and washes is anhydrous (ideally <30 ppm water).^[3]

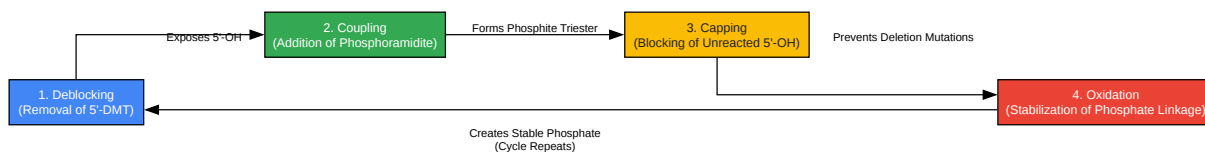
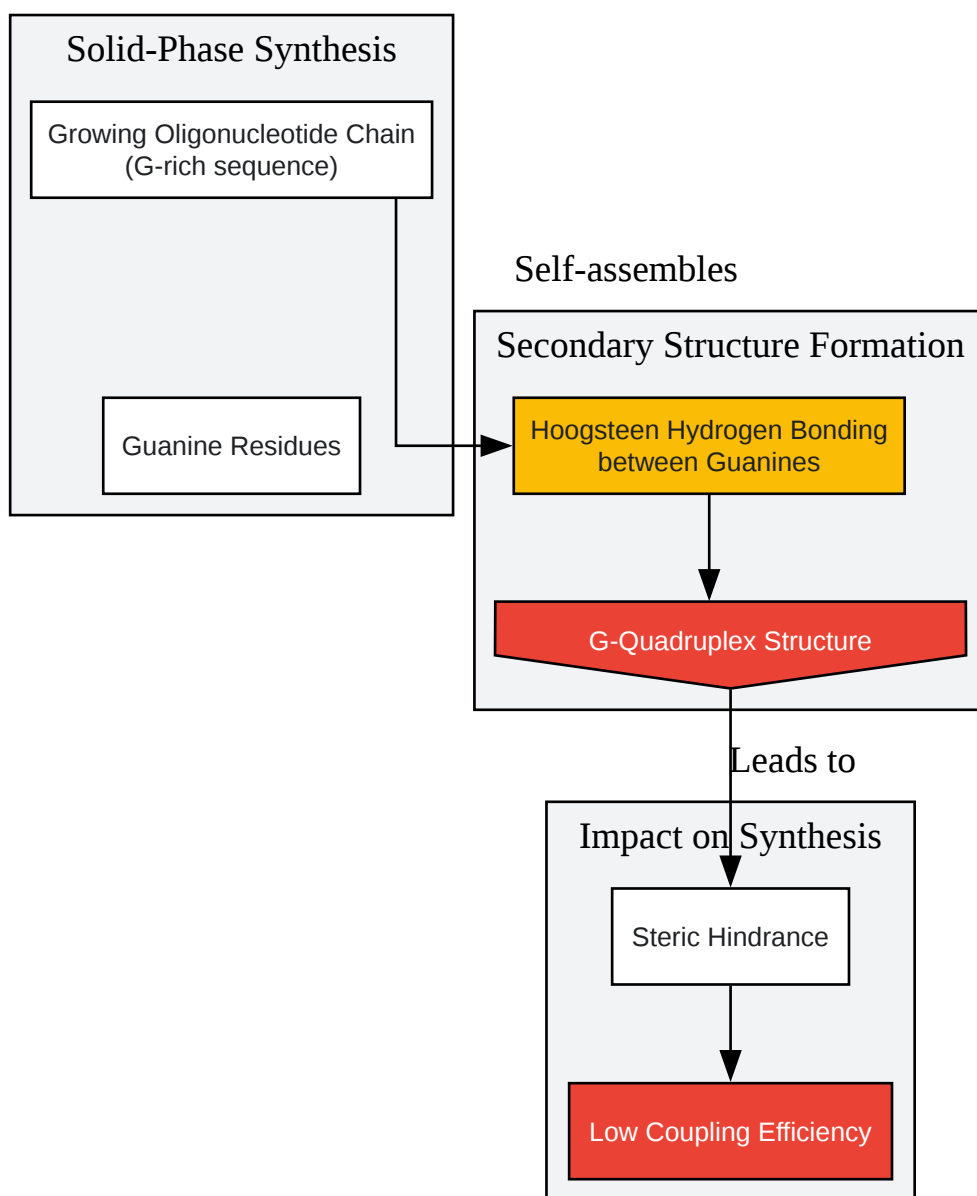
- Synthesizer Fluidics: Inspect the synthesizer for leaks, blocked lines, or incorrect reagent delivery volumes.[3]

Sequence-Specific Issues:

- Secondary Structures: G-rich sequences can form G-quadruplexes, and palindromic sequences can form hairpins, both of which can hinder the accessibility of the 5'-hydroxyl group for coupling.[5][6]
- Problematic Sequences: Long homopolymeric runs (e.g., poly-G) and certain dimer combinations can be difficult to synthesize.[7]

Troubleshooting Workflow for Low Coupling Efficiency:





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